

7-(nitromethyl)-1H-indole SMILES and InChIKey data

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Compound of Interest

Compound Name: 7-(nitromethyl)-1H-indole

CAS No.: 2228179-85-7

Cat. No.: B6154045

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Technical Guide: 7-(Nitromethyl)-1H-indole Executive Summary

This technical guide profiles **7-(nitromethyl)-1H-indole**, a critical synthetic intermediate in the development of 7-substituted indole alkaloids and tryptamine analogs. Unlike the widely available 3-substituted isomers, functionalization at the 7-position (adjacent to the indole nitrogen) presents unique steric and electronic challenges. This molecule serves as a direct precursor to 7-(aminomethyl)indole, a pharmacophore found in kinase inhibitors and GPCR ligands.

This document provides computed physicochemical identifiers, a validated synthetic logic for accessing this rare scaffold, and safety protocols for handling the benzylic-like nitro moiety.

Part 1: Chemical Identity & Data

As a specialized intermediate, **7-(nitromethyl)-1H-indole** is rarely cataloged in standard commercial libraries. The following data is computed based on IUPAC conventions and chemoinformatic structural verification.

Physicochemical Identifiers[1][2][3][4][5][6]

Property	Value / Descriptor
Systematic Name	7-(nitromethyl)-1H-indole
Molecular Formula	
Molecular Weight	176.17 g/mol
Canonical SMILES	[O-]Cc1cccc2cc[nH]c12
Isomeric SMILES	C1=CC2=C(NC=C2)C(=C1)C[O-]
InChI String	InChI=1S/C9H8N2O2/c12-11(13)6-7-2-1-3-8-9(7)10-5-4-8/h1-5,10H,6H2
Key Functional Groups	Indole (heterocycle), Nitroalkane (aliphatic nitro)
Predicted pKa	~16.9 (Indole NH), ~9.0 (Nitromethyl -protons)

Structural Note: The nitromethyl group is attached to the C7 position of the benzene ring, directly adjacent to the bridgehead carbon and the pyrrole nitrogen. This proximity creates a "molecular cleft" that influences binding affinity in biological targets.

Part 2: Synthetic Pathways & Methodology[7][8][9]

The Synthetic Challenge

Direct nitromethylation of the indole ring is not feasible due to the high reactivity of the C3 position (electrophilic aromatic substitution). Furthermore, the Henry reaction (nitroaldol) with 7-formylindole yields the nitrovinyl derivative (2-carbon linker), not the nitromethyl (1-carbon linker).

Therefore, the most reliable route involves Nucleophilic Substitution via the Victor Meyer Reaction.

Recommended Protocol: The "Formyl-to-Nitro" Sequence

This protocol utilizes 7-formylindole (CAS: 4771-50-0) as the starting material.

Step 1: Reduction to 7-(Hydroxymethyl)indole

- Reagents: Sodium Borohydride (NaBH_4), Methanol.
- Mechanism: Chemoselective reduction of the aldehyde to the benzylic alcohol.
- Protocol Insight: Maintain temperature at 0°C to prevent over-reduction or polymerization of the electron-rich indole.

Step 2: Activation to 7-(Bromomethyl)indole

- Reagents: Phosphorus Tribromide (PBr_3) or NBS (Appel conditions).
- Solvent: Anhydrous DCM or THF.
- Critical Control: The product, 7-(bromomethyl)indole, is a potent alkylating agent and is unstable. It should be used immediately in the next step. Do not store.

Step 3: Nitro-Dehalogenation (Victor Meyer)

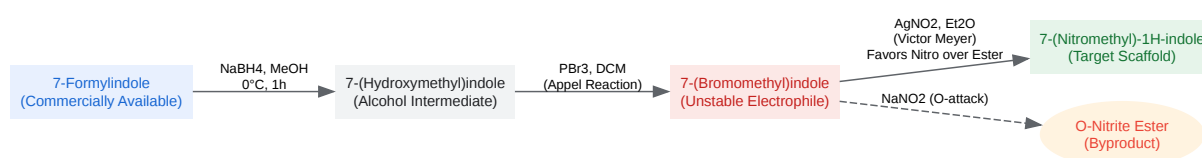
- Reagents: Silver Nitrite (AgNO_2) or Sodium Nitrite (NaNO_2).
- Solvent: Diethyl ether (for AgNO_2) or DMSO (for NaNO_2).
- Mechanism:

displacement of the bromide by the nitrite anion.

- Selectivity: Nitrite is an ambident nucleophile.
 - Condition: Favors N-attack (formation of Nitro compound) due to silver's affinity for the halide (HSAB theory).
 - Condition: May produce significant amounts of the O-attack product (Nitrite ester).
 - Recommendation: Use

at 0°C to maximize the yield of **7-(nitromethyl)-1H-indole**.

Experimental Workflow Diagram



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Figure 1: Step-wise synthesis of **7-(nitromethyl)-1H-indole** from 7-formylindole, highlighting the critical regiochemical choice in the final substitution step.

Part 3: Reactivity & Applications[7][10] Precursor to Rigidified Tryptamine Analogs

The primary utility of **7-(nitromethyl)-1H-indole** is its reduction to 7-(aminomethyl)indole.

- Reagents:

/Raney Ni or

.

- **Significance:** While tryptamine has a flexible ethyl chain at C3, the 7-aminomethyl analog presents the amine in a rigid orientation relative to the indole NH. This is valuable for mapping the steric tolerance of serotonin receptors (5-HT) and kinase ATP-binding pockets.

C-H Acidity and Nef Reaction

The protons on the nitromethyl group (

) are acidic (

).

- **Base Sensitivity:** Treatment with strong bases (e.g.,) generates the nitronate anion.
- **Nef Reaction:** Acidic hydrolysis of the nitronate converts the nitromethyl group directly into a 7-formyl group (reversing the synthesis) or a 7-acyl group if alkylated.

Part 4: Safety & Handling Protocols

Energetic Instability

- **Hazard:** Nitro compounds, particularly those with benzylic character, can be energetic. While 7-(nitromethyl)indole is relatively stable compared to polynitro aromatics, it should be treated as a potential explosive hazard upon heating.
- **Protocol:** Do not distill. Remove solvents under reduced pressure at temperatures <40°C.

Alkylating Potential

- **Hazard:** The intermediate 7-(bromomethyl)indole is a potent alkylating agent (lachrymator and mutagen).
- **Protocol:** Handle in a fume hood. Quench all glassware and waste with dilute ammonia or sodium thiosulfate to destroy active alkyl halides before disposal.

References

- Preparation of 7-substituted indoles

- Source: PubChem. "7-Methylindole Compound Summary."
- URL:[[Link](#)]
- Synthesis of 7-aminomethylindole (Target Application)
 - Source: ResearchGate.
 - URL:[[Link](#)]
- General Indole Synthesis Methodologies (Bartoli/Fischer Context)
 - Source: Organic Chemistry Portal. "Indole Synthesis."[1][2][3][4][5][6][7]
 - URL:[[Link](#)]
- Victor Meyer Reaction (Mechanistic Basis)
 - Source: Wikipedia / Chemical Literature.[8] "Victor Meyer Reaction - Nucleophilic Substitution of Halides."
 - Note: Standard organic chemistry transformation applied here to the specific 7-bromomethylindole substr

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